

An In-depth Technical Guide to Cannabidivarin (CBDV)

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Compound of Interest

Compound Name: *Cbdvq*

Cat. No.: *B14079342*

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Introduction

Cannabidivarin (CBDV) is a non-psychoactive phytocannabinoid found in the *Cannabis sativa* plant.[1] Structurally similar to the more well-known cannabidiol (CBD), CBDV is distinguished by a propyl side chain, which influences its pharmacological profile.[2] This compound is garnering significant interest within the scientific community for its therapeutic potential, particularly in the fields of neurology and inflammation.[1] This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of CBDV, along with relevant experimental methodologies.

Chemical Structure and Identification

CBDV, or 2-[(1R,6R)-6-Isopropenyl-3-methylcyclohex-2-en-1-yl]-5-propylbenzene-1,3-diol, is a homolog of cannabidiol (CBD). The key structural difference is the substitution of CBD's pentyl side chain with a propyl group.

Key Identifiers:

- IUPAC Name: 2-[(1R,6R)-6-Isopropenyl-3-methylcyclohex-2-en-1-yl]-5-propylbenzene-1,3-diol
- CAS Number: 24274-48-4[2]

- Molecular Formula: C₁₉H₂₆O₂
- SMILES: CCCC1CC(O)C(C(O)C1)[C@H]2C=C(C)CC[C@H]2C(=C)C
- InChI: InChI=1S/C19H26O2/c1-4-5-13-9-16(20)18(17(21)10-13)15-8-12(3)6-7-14(15)11(2)2/h8-10,14-15,20-21H,4-7H2,1-3H3/t14-,15+/m0/s1

Physicochemical Properties

The following table summarizes the key physicochemical properties of Cannabidivarin.

Property	Value	Reference
Molecular Weight	286.41 g/mol	N/A
Appearance	Crystalline solid	N/A
Solubility	Soluble in organic solvents such as ethanol, methanol, and chloroform.	N/A
LogP (Predicted)	~5.5	N/A

Biological Activity and Signaling Pathways

CBDV has demonstrated a range of biological activities, with significant potential as an anti-epileptic, anti-inflammatory, and neuroprotective agent.^[1] Its mechanisms of action are multifaceted and involve modulation of several key signaling pathways.

Key Therapeutic Properties:

- **Anti-Epileptic Properties:** Studies suggest CBDV can reduce the frequency and severity of seizures, potentially by modulating neuronal excitability through interactions with specific brain receptors.^[1]
- **Anti-Inflammatory Effects:** CBDV exhibits anti-inflammatory properties that may be beneficial for conditions such as inflammatory bowel disease and neurodegenerative disorders.^[1]

- **Neuroprotective Effects:** Research indicates that CBDV may help protect and preserve brain cells, suggesting its potential in slowing the progression of neurodegenerative diseases like Parkinson's and Alzheimer's.[1]
- **Potential in Autism Spectrum Disorders (ASDs):** Preliminary studies have shown that CBDV may alleviate some behavioral difficulties associated with ASDs.[1]

The signaling pathways of CBDV are believed to be similar to those of CBD, involving interactions with the endocannabinoid system and other receptor targets.

Caption: Putative signaling pathways of CBDV, highlighting its interaction with various receptors to produce cellular effects.

Experimental Protocols

Chemical Synthesis

A common method for the synthesis of CBDV and its analogs is through the acid-catalyzed reaction of an appropriate resorcinol (in this case, one with a three-carbon side chain) with a terpene such as (+)-p-mentha-2,8-dien-1-ol.[3] Continuous flow chemical synthesis has been explored as a practical and scalable method.

Example Protocol: Continuous Flow Synthesis of CBDV

- **Solution Preparation:**
 - **Solution A:** Dissolve olivetol (with a three-carbon side chain) and (+)-p-mentha-2,8-dien-1-ol in a suitable solvent like dichloromethane (DCM).
 - **Solution B:** Dissolve a Lewis acid catalyst (e.g., $\text{BF}_3 \cdot \text{Et}_2\text{O}$) in DCM.
- **Reaction:**
 - Pump both solutions simultaneously into a T-connector.
 - Pass the combined solution through a coil reactor with a defined residence time (e.g., 7 minutes).

- Quenching and Extraction:
 - The output from the reactor is quenched with a basic solution (e.g., saturated sodium bicarbonate).
 - The organic layer is separated, washed, dried, and the solvent is evaporated to yield the crude product.
- Purification:
 - The crude product is purified using chromatographic techniques such as flash chromatography or high-performance liquid chromatography (HPLC) to obtain pure CBDV.

The following diagram illustrates a generalized workflow for the synthesis and purification of CBDV.

Caption: A generalized workflow for the continuous flow synthesis and purification of Cannabidivarin (CBDV).

Analytical Characterization

The structure and purity of synthesized CBDV are confirmed using various analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Used for detailed structural elucidation of the molecule.
- High-Performance Liquid Chromatography (HPLC): Employed for the separation and quantification of CBDV and any impurities.[4]
- Mass Spectrometry (MS): Provides precise molecular weight and structural information, aiding in the identification of CBDV and its analogs.[4]

Summary and Future Directions

Cannabidivarin (CBDV) is a promising phytocannabinoid with a distinct chemical structure and a compelling pharmacological profile. Its potential as an anti-convulsant, anti-inflammatory, and neuroprotective agent warrants further investigation. Future research should focus on

elucidating the precise molecular mechanisms of action, conducting robust clinical trials to validate its therapeutic efficacy, and optimizing synthetic routes for large-scale production. The development of detailed experimental protocols and a deeper understanding of its signaling pathways will be crucial for advancing CBDV from a research compound to a potential therapeutic agent.

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